

Personal protective equipment for handling GNX-865

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Compound of Interest

Compound Name: GNX-865

Cat. No.: B14766118

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Essential Safety and Handling Guide for GNX-865

Disclaimer: This document provides essential safety and logistical information for the investigational compound **GNX-865**. As no specific Safety Data Sheet (SDS) is available for this novel entity, the following guidance is based on best practices for handling potent, uncharacterized research compounds. A comprehensive, compound-specific risk assessment must be conducted before any handling occurs.

The primary routes of exposure for potent compounds are inhalation, ingestion, and skin absorption.^[1] Personal protective equipment (PPE) is designed to provide a barrier that prevents the material from coming into contact with these routes of entry.^[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure to **GNX-865**, a potent compound with an unknown toxicological profile. For all operations, a layered approach to PPE is mandatory.

PPE Category	Item	Specifications and Recommendations
Respiratory	Powered Air-Purifying Respirator (PAPR)	Recommended for all procedures involving solid GNX-865 or potential for aerosolization. Full-face hoods can provide high Assigned Protection Factors (APFs), up to 1000. [2] [3]
Reusable Full-Face Respirator	Use with P100/FFP3 particulate filters. A quantitative fit test is mandatory before first use.	
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. The outer glove must be removed and replaced immediately upon contamination or at regular intervals (e.g., every 30-60 minutes). [2]
Body Protection	Disposable Coveralls	Impermeable coveralls (e.g., Tyvek or microporous film) with elasticated cuffs are required to protect against chemical splashes and dust. [2] [4]
Dedicated Lab Coat	A professionally laundered or disposable lab coat may be worn over personal clothing but under the disposable coveralls for an additional layer of protection.	
Eye Protection	Chemical Splash Goggles	Must be worn under the face shield of a PAPR or with a full-face respirator to provide a

complete seal around the eyes.^[2]

Foot Protection

Disposable Shoe Covers

Shoe covers must be worn in the designated handling area and removed before exiting to prevent tracking contamination.^[2]^[4]

Operational Plan: Weighing and Reconstitution Protocol

This protocol outlines the step-by-step procedure for safely weighing solid **GNX-865** and preparing a stock solution. This activity must be performed within a certified containment device (e.g., a containment ventilated enclosure or glovebox).

Objective: To accurately weigh 10 mg of solid **GNX-865** and dissolve it in a specified solvent to create a 10 mg/mL stock solution.

Materials:

- **GNX-865** (solid powder)
- Verified, calibrated analytical balance inside a containment device
- Spatula and weighing paper/boat
- Appropriate Class A volumetric flask with stopper
- Designated solvent (e.g., DMSO)
- Pipettors and validated tips
- Waste disposal bags/containers for potent compounds

Procedure:

- Preparation:

- Ensure the containment device is operating under negative pressure.
- Don all required PPE as specified in the table above.
- Decontaminate all surfaces and equipment entering the containment zone with a suitable agent (e.g., 70% ethanol).
- Weighing:
 - Place a weighing boat on the analytical balance and tare.
 - Carefully transfer an approximate amount of **GNX-865** to the boat using a dedicated spatula. Avoid any actions that could generate dust.
 - Record the exact weight.
- Reconstitution:
 - Carefully transfer the weighed **GNX-865** powder into the volumetric flask.
 - Using a calibrated pipette, add the solvent to the solid slowly to avoid splashing.[\[2\]](#)
 - Fill the flask to approximately half the final volume, stopper it, and gently swirl to dissolve the compound.
 - Once dissolved, add solvent to the final volume mark.
 - Stopper and invert the flask several times to ensure a homogenous solution.
- Post-Procedure:
 - Seal and label the stock solution container clearly.
 - Decontaminate all equipment used, including the spatula and balance surfaces.
 - Package all disposable items (gloves, weigh boat, wipes) into a sealed hazardous waste bag inside the containment device.

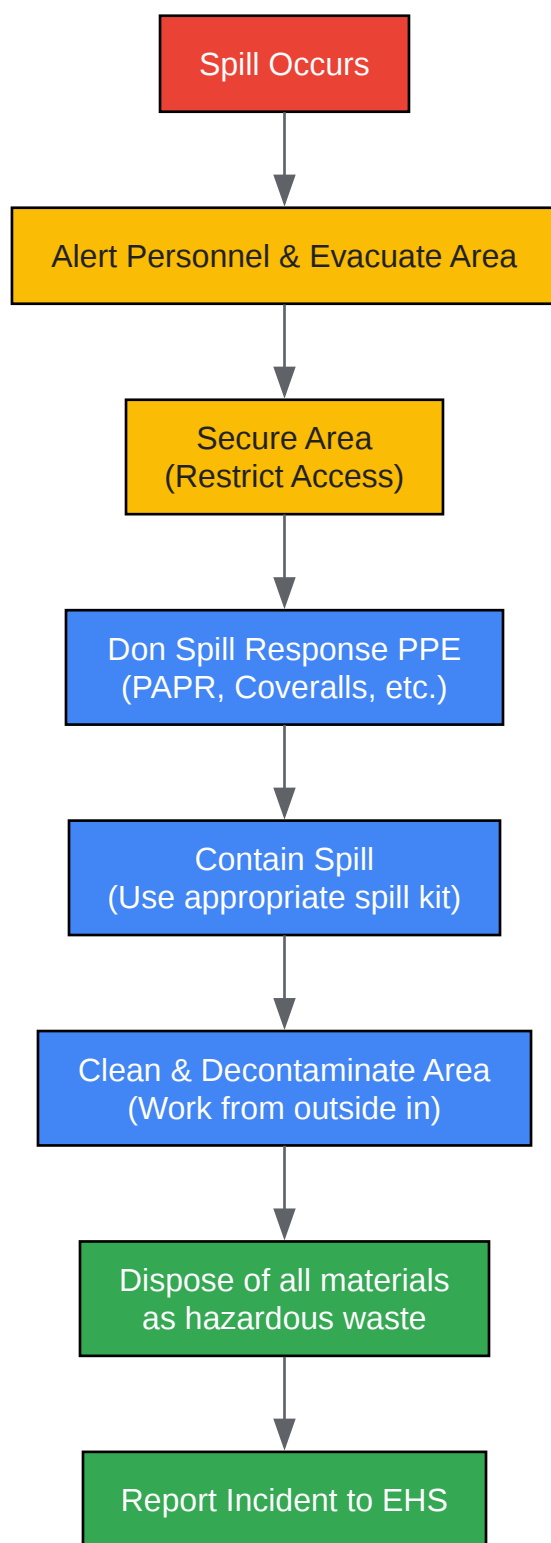
Disposal Plan

All materials contaminated with **GNX-865** are considered hazardous waste and must be disposed of accordingly.

- **Solid Waste:** All disposable PPE (coveralls, gloves, shoe covers), weighing materials, and cleaning wipes must be placed in a clearly labeled, sealed hazardous waste container designated for potent compounds.
- **Liquid Waste:** Unused solutions and contaminated solvents must be collected in a sealed, properly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- **Sharps:** Needles and syringes must be disposed of in a designated sharps container for potent compounds.
- **Decontamination:** All non-disposable equipment and surfaces must be thoroughly decontaminated using a validated cleaning procedure before being removed from the designated area.

Emergency Spill Response Workflow

The following diagram outlines the immediate actions to be taken in the event of a **GNX-865** spill.



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Caption: Emergency workflow for responding to a potent compound spill.

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